

## CAS number

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## Compound of Interest

Compound Name:	Reactive Orange 5
CAS No.:	70210-21-8
Cat. No.:	B1582776

An In-depth Technical Guide to C.I. **Reactive Orange 5** for Scientific Professionals

## Abstract

This technical guide provides a comprehensive overview of C.I. **Reactive Orange 5**, a monoazo reactive dye utilized primarily for cellulosic fibers. The focus is placed on the chemical principles governing its application, detailing the mechanism of covalent bond formation with cellulose under alkaline conditions. Furthermore, this guide includes a visual representation of the reaction pathway using the Graphviz DOT language and discusses essential safety, handling, and storage protocols.

## Introduction: The Significance of C.I. Reactive Orange 5

C.I. **Reactive Orange 5** is a synthetic organic dye belonging to the single azo class.<sup>[1]</sup> As a reactive dye, its defining characteristic is the presence of a reactive group that enables the formation of a covalent bond with cellulose fibers, resulting in superior wash fastness compared to other dye classes that rely on weaker intermolecular forces.<sup>[4][5]</sup>

Primarily used for dyeing cellulosic fibers such as cotton and viscose, C.I. **Reactive Orange 5** produces a bright orange shade.<sup>[1]</sup> Its application is crucial in the development of more efficient and environmentally benign dyeing processes.<sup>[6]</sup> This guide serves as a foundational resource for scientists and researchers in the field of textile chemistry.

## Chemical Identification and Physicochemical Properties

Accurate identification and understanding of a chemical's properties are paramount for reproducible scientific work. C.I. **Reactive Orange 5** is identified by the following characteristics:

Property	Value
C.I. Name	Reactive Orange 5
C.I. Number	18279
CAS Registry Numbers	70210-21-8, 12237-97-7
Molecular Formula	$C_{26}H_{17}Cl_2N_7Na_3O_{10}S_3$
Molecular Weight	788.07 g/mol
Chemical Class	Single Azo
Appearance	Orange-red powder
Solubility	Soluble in water

## Mechanism of Action: The Chemistry of Covalent Fixation

The efficacy of C.I. **Reactive Orange 5** hinges on the chemical reaction between its reactive group and the hydroxyl groups of cellulose. The dye molecule features a dichlorotriazine ring as its reactive group, which undergoes nucleophilic substitution with the hydroxyl groups of cellulose fibers, forming a stable covalent bond.

The dyeing process occurs in two critical stages:

- **Exhaustion:** In an aqueous solution, both the cotton fiber and the anionic dye molecule exhibit a negative surface charge, leading to electrostatic repulsion. This phase is primarily driven by concentration gradients and weaker van der Waals forces.
- **Fixation:** Covalent bond formation is initiated by the addition of an alkali, typically sodium carbonate (soda ash). The alkali raises the pH of the dyebath, making the electron-deficient carbon atom on the dye's dichlorotriazine ring, displacing a chloride leaving group in a nucleophilic substitution reaction. This forms a covalent bond between the dye and the cellulose fiber.

A competing reaction is the hydrolysis of the dye, where the reactive group reacts with hydroxide ions ( $\text{OH}^-$ ) in the water instead of the fiber. This hydrolysis reaction can lead to the degradation of the dye molecule.

## Visualizing the Reaction Pathway

The following diagram illustrates the nucleophilic substitution reaction between the dye's reactive group and a hydroxyl group on the cellulose backbone.



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Caption: Covalent fixation of C.I. **Reactive Orange 5** onto cellulose.

## Experimental Protocol: Exhaust Dyeing of Cotton Fabric

This protocol describes a standard laboratory procedure for dyeing a 10-gram sample of scoured and bleached cotton knit fabric. The liquor-to-goods ratio is 10:1.

Materials and Reagents:

- 10 g scoured, bleached 100% cotton fabric
- C.I. **Reactive Orange 5** dye powder
- Glauber's salt (anhydrous sodium sulfate,  $\text{Na}_2\text{SO}_4$ )

- Soda ash (anhydrous sodium carbonate,  $\text{Na}_2\text{CO}_3$ )
- Non-ionic soaping agent
- Distilled water
- Laboratory dyeing apparatus (e.g., beaker dyeing machine)
- pH meter, analytical balance, graduated cylinders

Procedure:

- Dye Solution Preparation:
  - Calculate the required amount of dye for a 1% "on weight of fiber" (owf) dyeing. For 10 g fabric, this is 0.1 g of dye.
  - Accurately weigh 0.1 g of C.I. **Reactive Orange 5** and dissolve it in a small amount of warm distilled water to create a stock solution.
- Dyebath Setup (Exhaustion Phase):
  - The total liquor volume is  $10 \text{ g fabric} \times 20 \text{ (L:R)} = 200 \text{ mL}$ .
  - In the dyeing vessel, add 150 mL of distilled water.
  - Calculate and add Glauber's salt. A typical concentration is 50 g/L. For 200 mL, this is 10 g. Add the salt and stir until dissolved.
  - Causality: The salt is added before the dye to begin neutralizing the fiber surface, preparing it for dye uptake.
  - Introduce the 10 g cotton sample into the bath.
  - Add the prepared dye stock solution to the bath and add water to reach the final 200 mL volume.
  - Begin agitation and raise the temperature to 60°C. Hold for 30 minutes.
  - Causality: This period allows the dye to evenly distribute in the solution and exhaust onto the fiber before the fixation reaction begins.<sup>[5]</sup>
- Fixation Phase:
  - Calculate and weigh the required amount of soda ash. A typical concentration is 20 g/L. For 200 mL, this is 4 g.
  - Dissolve the soda ash in a small amount of hot water and add it to the dyebath.
  - Causality: The soda ash raises the pH to ~10.5-11, activating the cellulose for the covalent bonding reaction. This is added after exhaustion to ensure fixation.
  - Continue dyeing at 60°C with agitation for another 60 minutes.
- Post-Dyeing Wash-Off (Soaping):
  - Drop the dyebath and rinse the fabric thoroughly with cold water to remove residual salt and alkali.
  - Prepare a fresh bath at a 20:1 L:R (200 mL) containing a non-ionic soaping agent (e.g., 2 g/L).
  - Heat the bath to 95°C and treat the fabric for 10-15 minutes.
  - Causality: This critical "soaping" step removes any unfixed, hydrolyzed dye from the fabric surface. Failure to do so results in poor wash fastness.
  - Rinse the fabric again with hot water, then cold water, until the rinse water is clear.
- Drying and Evaluation:

- Squeeze the excess water from the fabric and air-dry or oven-dry at a low temperature.
- The resulting fabric should exhibit a uniform, bright orange coloration with high wet fastness.

## Safety, Handling, and Environmental Considerations

- Safety: Like many reactive dyes, C.I. **Reactive Orange 5** may cause sensitization by inhalation and skin contact.[8] It is classified as a potential irritant. Use in a well-ventilated area or fume hood to avoid inhalation.
- Environmental Impact: The primary environmental concern with reactive dyes is the colored effluent containing hydrolyzed dye, salts, and alkali.[7] Refer to institutional and local regulations before discharge. Research into advanced oxidation processes and other methods for treating such wastewater.

## Conclusion

C.I. **Reactive Orange 5** is a technically significant dye whose performance is rooted in the principles of covalent chemistry. Its application requires the activation of cellulose by alkali, and the nucleophilic substitution reaction—researchers can effectively utilize this dye for both industrial applications and a sustainable environment.

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